

Personal protective equipment for handling CP-533,536 metabolite M21

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Compound of Interest

Compound Name: CP-533,536 metabolite M21

Cat. No.: B15193549

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Essential Safety and Handling Guidance for CP-533,536 (Evatanepag)

Researchers, scientists, and drug development professionals must adhere to strict safety protocols when handling CP-533,536 (Evatanepag), a potent and selective EP2 receptor agonist. In the absence of specific safety data for its metabolites, such as M21, all handling procedures should be based on the safety profile of the parent compound. The following provides essential, immediate safety and logistical information, including operational and disposal plans.

Personal Protective Equipment (PPE) and Engineering Controls

To minimize exposure risk, a combination of personal protective equipment and engineering controls is mandatory.

Recommended Personal Protective Equipment:

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses with side-shields or Goggles	Must be worn at all times in the laboratory.
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate material. Double gloving is recommended for handling potent compounds.
Skin and Body Protection	Laboratory Coat	Fully buttoned to protect skin and personal clothing.
Respiratory Protection	Use in a well-ventilated area	A certified fume hood is required for handling powders and preparing solutions.

Engineering Controls:

- Ventilation: All work with CP-533,536, especially when handling the solid form or preparing solutions, must be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.^[1]
- Eye Wash Station: An easily accessible eye wash station must be available in the immediate work area.
- Safety Shower: A safety shower should be readily accessible.

Safe Handling and Operational Procedures

Adherence to standard operating procedures is critical for the safe handling of CP-533,536.

Procedural Steps for Handling:

- Preparation: Before handling, ensure all necessary PPE is donned correctly and the chemical fume hood is functioning properly.
- Weighing: If weighing the solid compound, do so within the fume hood on a tared weigh paper or in a suitable container. Avoid creating dust.

- **Solution Preparation:** When preparing solutions, add the solvent to the solid slowly to prevent splashing.
- **Spill Management:** In case of a spill, evacuate the area and prevent others from entering. Use appropriate absorbent material for liquid spills. For solid spills, carefully clean with a damp cloth to avoid generating dust. All spill cleanup materials must be disposed of as hazardous waste.
- **Hygiene:** After handling, wash hands thoroughly with soap and water.^[1] Do not eat, drink, or smoke in the laboratory.^[1]

Storage and Disposal Plan

Proper storage and disposal are essential to maintain the integrity of the compound and ensure the safety of laboratory personnel.

Storage Conditions:

Compound Form	Storage Temperature	Duration
Powder	-20°C	1 year
Stock Solution	-80°C	2 years

Note: For detailed information on preparing stock solutions, refer to the supplier's technical data sheet.

Disposal Plan:

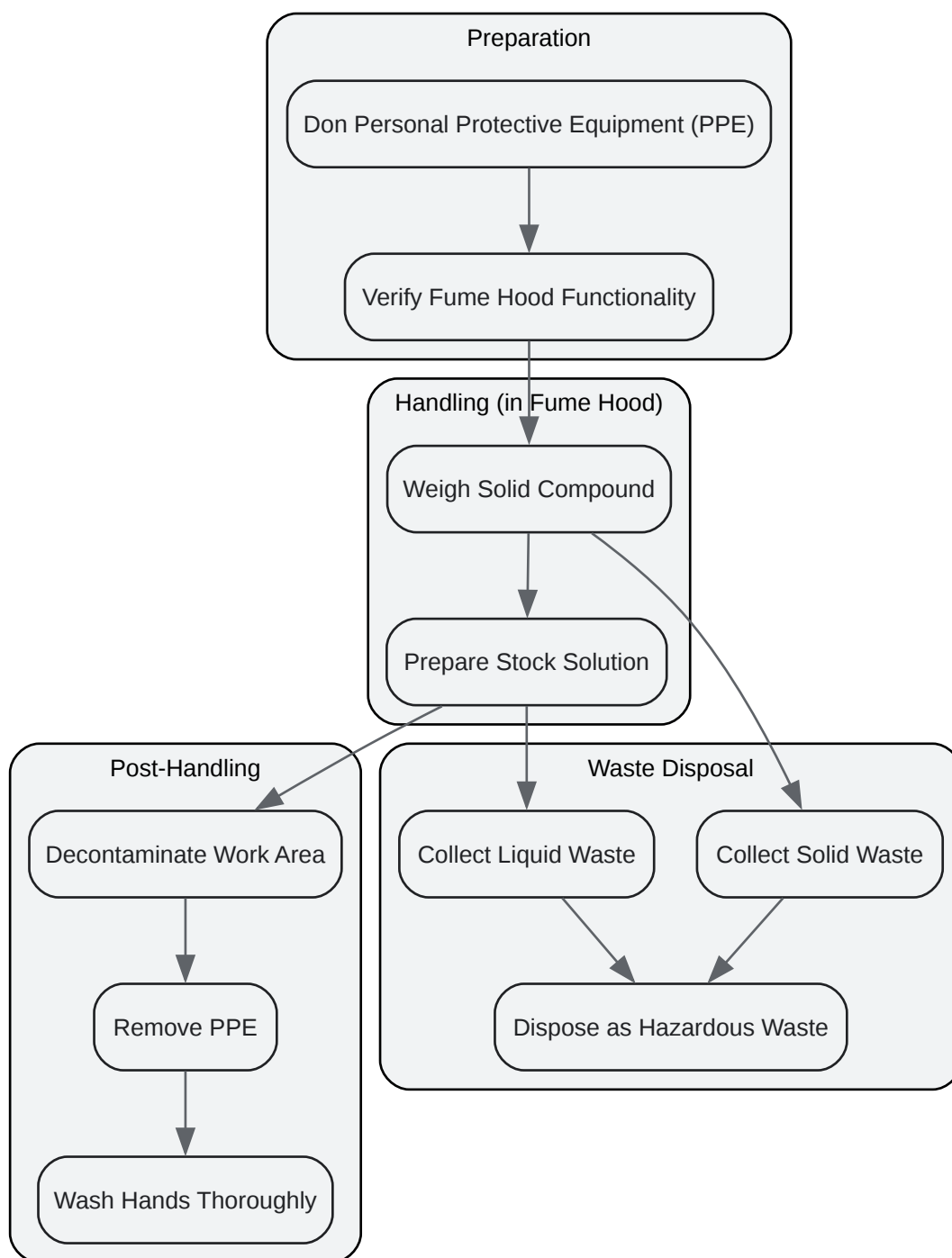
All waste materials contaminated with CP-533,536 must be treated as hazardous chemical waste.

- **Solid Waste:** Contaminated items such as gloves, weigh papers, and pipette tips should be collected in a dedicated, labeled hazardous waste container.
- **Liquid Waste:** Unused solutions containing CP-533,536 should be collected in a clearly labeled, sealed hazardous waste container. Do not mix with other waste streams.

- Disposal Method: All hazardous waste must be disposed of through an approved chemical waste disposal service in accordance with local, state, and federal regulations.

Experimental Workflow for Safe Handling

The following diagram outlines the key steps for the safe handling of CP-533,536 in a laboratory setting.



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Safe Handling Workflow for CP-533,536

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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